

The Natural Occurrence of 4-Hydroxyphenylacetamide: A Technical Guide

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Compound of Interest

Compound Name: **4-Hydroxyphenylacetamide**

Cat. No.: **B194378**

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Introduction

4-Hydroxyphenylacetamide, a naturally occurring amide, has garnered interest within the scientific community for its presence in a diverse range of organisms and its potential biological activities. This technical guide provides a comprehensive overview of the current knowledge regarding the natural occurrence of **4-Hydroxyphenylacetamide**, its biosynthetic origins, and the methodologies employed for its study. The information is presented to support further research and development in fields ranging from natural product chemistry to pharmacology.

Natural Distribution

4-Hydroxyphenylacetamide has been identified in various natural sources, spanning the plant and microbial kingdoms. Its presence has been confirmed in the leaves of the "miracle tree," *Moringa oleifera*, the bacterium *Cytophaga*, and the flowering plant *Bongardia chrysogonum*.^[1] While the qualitative presence of **4-Hydroxyphenylacetamide** in these organisms is established, quantitative data on its concentration remains limited in the current scientific literature.

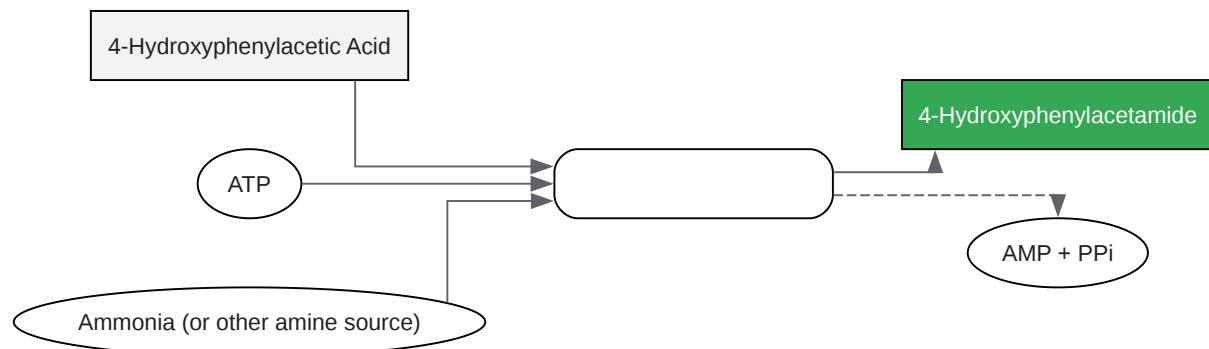
Table 1: Natural Sources of **4-Hydroxyphenylacetamide**

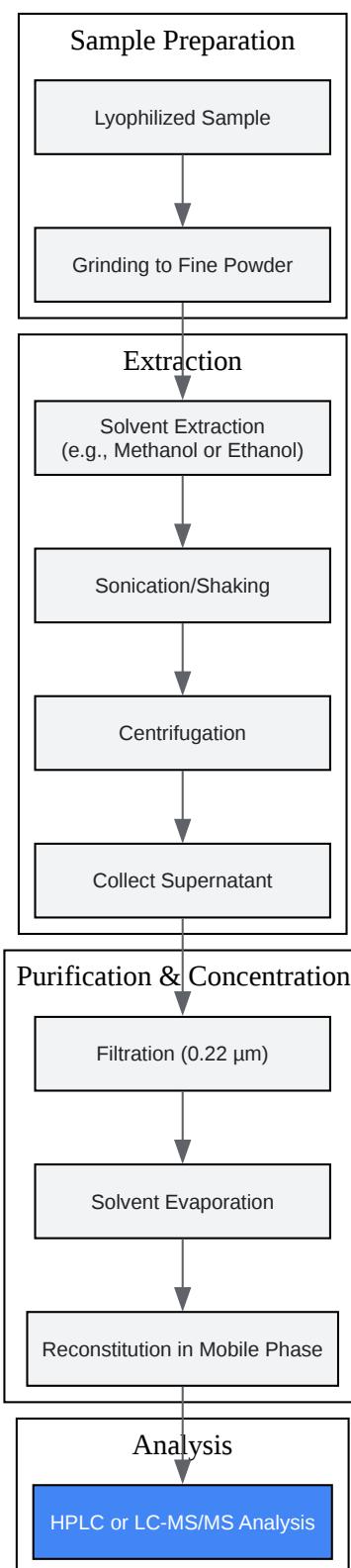
Kingdom	Species	Common Name	Organ/Part	Reference
Plantae	<i>Moringa oleifera</i>	Drumstick tree, Miracle tree	Leaves	[1]
Plantae	<i>Bongardia chrysogonum</i>	-	Tubers	[2][3]
Bacteria	<i>Cytophaga</i> sp.	-	-	[1][4]

Biosynthesis

The precise biosynthetic pathway leading to **4-Hydroxyphenylacetamide** has not been fully elucidated. However, based on the known metabolic pathways of related aromatic compounds, a putative pathway can be proposed. It is likely synthesized from its corresponding carboxylic acid, 4-hydroxyphenylacetic acid. This conversion is catalyzed by an amide bond synthetase (ABS) or a similar ligase, which activates the carboxylic acid, often through an adenylated intermediate, followed by amination.[5][6][7] Such enzymatic reactions are common in the biosynthesis of secondary metabolites in both plants and bacteria.[8][9]

Below is a diagram illustrating the proposed final step in the biosynthesis of **4-Hydroxyphenylacetamide**.



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References

- 1. (4-Hydroxyphenyl)acetamide | C8H9NO2 | CID 86986 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Isolation and characterization of a new Cytophaga species implicated in a work-related lung disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Biocatalytic amide bond formation - Green Chemistry (RSC Publishing)
DOI:10.1039/D3GC00456B [pubs.rsc.org]
- 6. pubs.acs.org [pubs.acs.org]
- 7. etheses.whiterose.ac.uk [etheses.whiterose.ac.uk]
- 8. communities.springernature.com [communities.springernature.com]
- 9. researchgate.net [researchgate.net]
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